Comparative pharmacokinetics of methoxy-piperidine derivatives

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Compound of Interest

Compound Name:	*4-Methoxy-4-(4-methylphenyl)piperidine*
CAS No.:	*803634-23-3*
Cat. No.:	*B13124940*

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Topic: Comparative Pharmacokinetics of Methoxy-Piperidine Derivatives: Structural Optimization & Metabolic Profiling Audience: Researchers, Scientists, and Drug Development Professionals.

Executive Summary: The Methoxy-Piperidine "Switch"

In medicinal chemistry, the piperidine ring is a ubiquitous pharmacophore, present in over 12 pharmaceutical classes including antihistamines, opioids, and antipsychotics. However, the unsubstituted piperidine scaffold often suffers from two primary pharmacokinetic (PK) liabilities: rapid oxidative metabolism (ring hydroxylation) and non-specific hERG channel binding (cardiotoxicity).

This guide analyzes the strategic introduction of methoxy (-OCH_3) groups onto the piperidine scaffold (or its immediate aryl substituents). We compare the PK profiles of 3-methoxy vs. 4-methoxy derivatives against unsubstituted and hydroxy-substituted analogs. The data demonstrates that methoxy-substitution is not merely a potency booster but a critical "metabolic

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switch" that modulates lipophilicity (LogP), blood-brain barrier (BBB) permeability, and cytochrome P450 (CYP) clearance trajectories.

Physicochemical & PK Profile Comparison

The following table synthesizes experimental and in silico data comparing the core piperidine scaffold with its methoxy and hydroxy derivatives. Note the distinct shift in lipophilicity and pKa that drives the PK differences.

Table 1: Comparative Physicochemical & Pharmacokinetic Properties

Feature	Unsubstituted Piperidine	4-Methoxy-Piperidine	3-Methoxy-Piperidine	4-Hydroxy-Piperidine
Primary Utility	Base Scaffold	hERG Modulator / Linker	Potency Enhancer (Receptor)	Solubility Enhancer
cLogP (Approx)	0.8 - 1.2	1.1 - 1.5 (↑ Lipophilicity)	1.1 - 1.4	-0.5 - 0.1 (↓ Lipophilicity)
pKa (Basic N)	~11.2	~10.8 (Inductive effect)	~10.5	~10.8
BBB Permeability	Moderate	High (Lipophilic driven)	High	Low (Polarity limited)
Metabolic Liability	Ring Hydroxylation (Rapid)	O-Demethylation (Mod/Slow)	O-Demethylation (Slow)	Phase II Conjugation
hERG Liability	High (if N-substituted)	Moderate (Steric interference)	Low (Conformational twist)	Low (Polarity)
Key CYP Enzymes	CYP2D6, CYP3A4	CYP2D6 (O-dealkylation)	CYP2D6, CYP2C19	UGTs (Glucuronidation)

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> *Expert Insight: The introduction of a methoxy group at the 3-position (meta) often creates a "steric clash" that twists the piperidine ring conformation, reducing hERG binding affinity while maintaining or enhancing target receptor binding (e.g., in NMDA antagonists like 3-MeO-PCP).*

Detailed Pharmacokinetic Analysis

Absorption & Distribution (The BBB Factor)

Methoxy-piperidine derivatives exhibit superior CNS penetration compared to their hydroxy analogs. The methoxy group acts as a "lipophilic mask" for the polar oxygen, increasing the LogD at physiological pH.

- Mechanism: The -OCH_3 group prevents hydrogen bond donation (unlike -OH), reducing the energy penalty for desolvation before entering the lipid bilayer.
- Data Point: In arylcyclohexylamines, 3-MeO-PCP shows a significantly faster onset and longer duration of psychomimetic effects compared to ketamine, attributed to its higher lipid solubility and depot effect in fatty tissues.

Metabolism: The "Metabolic Switch"

Unsubstituted piperidines are prone to rapid oxidation at the carbon alpha to the nitrogen or on the ring carbons.

- Strategy: Placing a methoxy group at a metabolically vulnerable site (e.g., para-position of an attached phenyl ring) blocks hydroxylation.
- Pathway Shift: This forces the metabolism towards O-demethylation, a reaction typically slower than direct ring hydroxylation. This extends the half-life (

) of the parent compound.

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- Risk: O-demethylation unmasks a phenol (-OH), which is then rapidly glucuronidated and excreted.

Excretion & Toxicity (hERG)

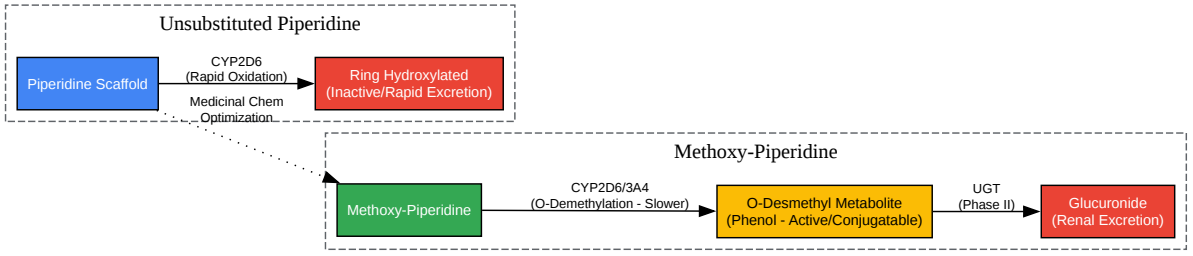
The "pharmacophore" for hERG blockage often involves a basic nitrogen flanked by hydrophobic groups (e.g., Terfenadine).

- 4-Methoxy Effect: Adding a methoxy group at the 4-position can increase hERG liability if it adds lipophilicity without altering the basicity significantly.
- Mitigation: Using a 3-methoxy substituent often disrupts the linear conformation required for hERG pore binding, improving the safety margin.

Visualization: Metabolic Pathways & Decision Logic

Figure 1: Metabolic Fate of Methoxy-Piperidine Derivatives

This diagram illustrates the divergent metabolic pathways between unsubstituted and methoxy-substituted piperidines.

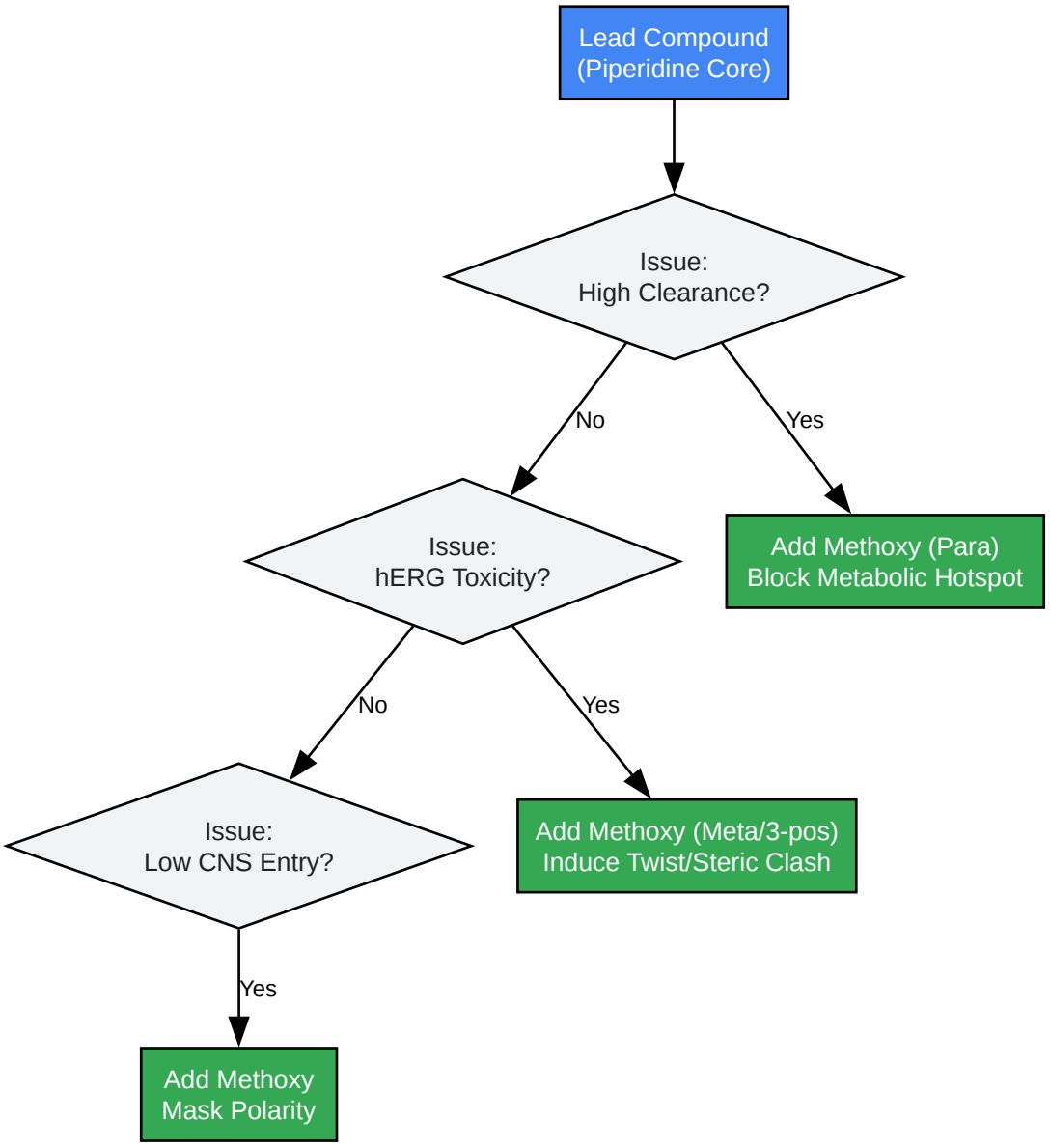


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Caption: Comparative metabolic stability showing the shift from rapid ring oxidation (unsubstituted) to controlled O-demethylation (methoxy-substituted).

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Figure 2: SAR Decision Tree for Piperidine Optimization



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Caption: Strategic application of methoxy substitutions to resolve specific PK/PD liabilities in piperidine drug discovery.

Experimental Protocols

To validate the PK advantages of a methoxy-piperidine derivative, the following self-validating protocols are recommended.

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Protocol A: Microsomal Stability Assay (Metabolic Switch Validation)

Objective: Determine if methoxy substitution successfully shifts metabolism from rapid ring oxidation to slower O-demethylation.

- Preparation: Prepare 1 µM test compound (Methoxy-Piperidine vs. Unsubstituted analog) in phosphate buffer (pH 7.4).
- Incubation: Add human liver microsomes (0.5 mg/mL) and pre-incubate at 37°C for 5 mins.
- Initiation: Add NADPH-regenerating system to initiate reaction.
- Sampling: Aliquot 50 µL at t=0, 5, 15, 30, and 60 mins into ice-cold acetonitrile (containing internal standard) to quench.
- Analysis (LC-MS/MS):
  - Monitor parent depletion to calculate

    (Intrinsic Clearance).
  - Crucial Step: Monitor specific MRM transitions for M+16 (Hydroxylation) vs. M-14 (Demethylation).
  - Success Criterion: The Methoxy derivative should show a lower depletion rate (

) and the primary metabolite should be the M-14 species, not M+16.

Protocol B: hERG Inhibition Assay (Safety Profiling)

Objective: Assess if the methoxy group increases cardiac risk.

- Cell Line: HEK293 cells stably expressing hERG potassium channels.
- Method: Automated Patch Clamp (e.g., QPatch or Patchliner).
- Solutions:

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- Extracellular: High Na+, Low K+.
- Intracellular: High K+.[1]

- Voltage Protocol: Depolarize from -80 mV to +20 mV (2s), then repolarize to -50 mV (2s) to elicit tail current.
- Dosing: Apply test compound at 0.1, 1, 10, and 30 µM.
- Analysis: Calculate % inhibition of tail current peak.
  - Reference: E-4031 (Positive Control).[2]
  - Interpretation: If

    drops (becomes more potent) with 4-methoxy substitution compared to parent, consider moving the methoxy to the 3-position (meta) to reduce affinity.

Case Study: The Arylcyclohexylamine Series

The most distinct comparative data comes from the NMDA antagonist class (Dissociative Anesthetics).

- Compound A: Phencyclidine (PCP)[3]
  - Structure: Unsubstituted phenyl-piperidine.[4]
  - PK: Moderate potency, high abuse liability.
- Compound B: 3-Methoxy-PCP (3-MeO-PCP)[3]
  - Structure: Methoxy group at the 3-position of the phenyl ring.[3][5][6]
  - PK Outcome: The methoxy group increases receptor affinity (

    ~20 nM vs 250 nM for PCP) and alters metabolic clearance. The 3-methoxy position is metabolically more stable than the 4-methoxy position, leading to a prolonged duration of action.

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- Compound C: 4-Methoxy-PCP
  - PK Outcome: Lower potency than the 3-MeO isomer. The 4-position is more accessible to CYP enzymes for O-demethylation, leading to faster clearance compared to the 3-MeO analog.

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